

LY-2584702 Tosylate Salt: A Technical Guide for Researchers

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Compound of Interest

Compound Name: LY-2584702 tosylate salt

Cat. No.: B15604538

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **LY-2584702 tosylate salt**, a selective inhibitor of the p70 ribosomal S6 kinase (p70S6K). This document outlines its core mechanism of action, presents key quantitative data, details experimental protocols, and visualizes its role in cellular signaling pathways.

Core Compound Information

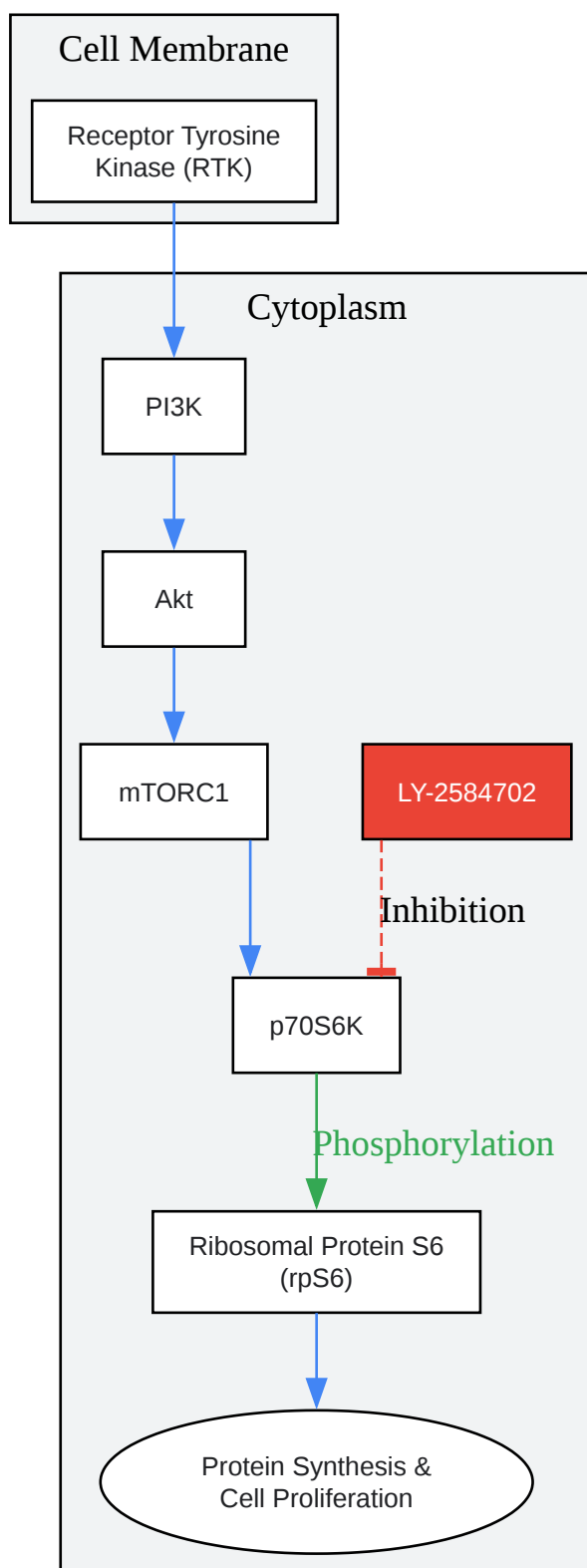
Parameter	Value	Reference
Compound Name	LY-2584702 Tosylate Salt	[1][2]
Synonym	LYS6K2	[3][4]
CAS Number	1082949-68-5	[1][2][3][4]
Molecular Formula	C ₂₈ H ₂₇ F ₄ N ₇ O ₃ S	[2]
Molecular Weight	617.62 g/mol	[1][2]

Mechanism of Action

LY-2584702 is a potent and selective, ATP-competitive inhibitor of p70S6K.[5][6] p70S6K is a serine/threonine kinase that functions downstream of the PI3K/Akt/mTOR signaling pathway.[7][8] By inhibiting p70S6K, LY-2584702 prevents the phosphorylation of the S6 ribosomal protein, a key component of the 40S ribosomal subunit.[7][8] This disruption of ribosomal function leads to a decrease in protein synthesis and, consequently, a reduction in cell proliferation.[7] The p70S6K pathway is frequently upregulated in various cancers, making it a target for antineoplastic therapies.[7]

Signaling Pathway

The following diagram illustrates the position of LY-2584702 within the PI3K/Akt/mTOR signaling cascade.



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Figure 1: Simplified PI3K/Akt/mTOR signaling pathway and the inhibitory action of LY-2584702.

Quantitative Efficacy Data

The inhibitory activity and efficacy of LY-2584702 have been quantified in various assays, as summarized below.

In Vitro Inhibitory Activity

Target/Assay	IC ₅₀ Value	Cell Line	Reference
p70S6K (Cell-free assay)	4 nM	-	[1][3]
S6K1 (Enzyme assay)	2 nM	-	[5]
pS6 Phosphorylation	0.1 - 0.24 µM	HCT116 Colon Cancer	[5][8][9]
pS6 Phosphorylation	100 nM	-	[5]
MSK2 and RSK (Enzyme assay)	58 - 176 nM	-	[5]

In Vivo Efficacy

Animal Model	Dosage	Outcome	Reference
HCT116 Colon Carcinoma Xenograft	2.3 mg/kg	TMED ₅₀ (Threshold Minimum Effective Dose 50%)	[3][5][8]
HCT116 Colon Carcinoma Xenograft	10 mg/kg	TMED ₉₀ (Threshold Minimum Effective Dose 90%)	[5][8]
U87MG Glioblastoma & HCT116 Xenografts	2.5 mg/kg & 12.5 mg/kg (BID)	Significant single-agent efficacy	[5][9]

Clinical Trial Data (Phase I)

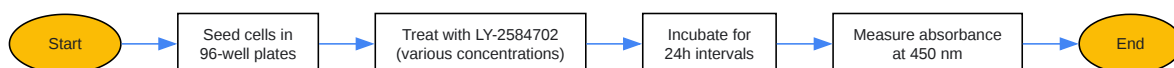
Parameter	Value	Population	Reference
Maximum Tolerated Dose (MTD)	75 mg BID or 100 mg QD	Patients with advanced solid tumors	[10]

Experimental Protocols

Detailed methodologies for key experiments involving LY-2584702 are provided below.

In Vitro Cell Proliferation Assay

- Cell Lines: A549 and SK-MES-1 human lung carcinoma cells.[2]
- Protocol:
 - Cells are seeded in 96-well plates at a density of 5×10^3 cells per well.[2]
 - The cells are treated with varying concentrations of LY-2584702 (e.g., starting from 0.1 μM for A549 and 0.6 μM for SK-MES-1) for 24 hours. A DMSO-treated group serves as the negative control.[2][5]
 - Cell proliferation is measured every 24 hours by detecting absorbance at 450 nm using a suitable assay (e.g., CCK-8).[2]
- Workflow Diagram:



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Figure 2: Workflow for a typical in vitro cell proliferation assay.

In Vivo Xenograft Studies

- Animal Models: Mice with U87MG glioblastoma or HCT116 colon carcinoma xenografts.[5][9]

- Drug Formulation: LY-2584702 is prepared in a vehicle such as 0.25% Tween-80 and 0.05% antifoam for oral administration.[2]
- Protocol:
 - Tumor cells (e.g., EOMA cells) are implanted in nu/nu mice.[5]
 - Once tumors are established, mice are treated with LY-2584702, typically administered orally twice daily (BID) at doses such as 12.5 mg/kg.[2][9]
 - Tumor growth is monitored over a set period (e.g., 14 days).[5]
 - At the end of the study, tumors can be excised for further analysis, such as Western blotting to determine the phosphorylation status of S6.[5]

Solubility and Stock Solution Preparation

- Solvents: **LY-2584702 tosylate salt** is soluble in DMSO.[1][2] For in vivo studies, complex vehicles are often required.
- Stock Solution Preparation (In Vitro):
 - Dissolve **LY-2584702 tosylate salt** in DMSO to create a high-concentration stock solution (e.g., 10.25 mg/mL). Warming and sonication may be necessary to fully dissolve the compound.[2]
 - Store the stock solution at -20°C or -80°C for long-term stability.[2][5][8]
- Vehicle Preparation (In Vivo Example):
 - Prepare a stock solution in DMSO.
 - Sequentially add PEG300, Tween-80, and saline to the DMSO stock to achieve the final desired concentration and vehicle composition (e.g., 10% DMSO, 40% PEG300, 5% Tween-80, 45% saline).[2] The mixed solution should be used immediately.[1]

Conclusion

LY-2584702 tosylate salt is a well-characterized, selective p70S6K inhibitor with demonstrated in vitro and in vivo activity. Its mechanism of action through the PI3K/Akt/mTOR pathway provides a clear rationale for its investigation in oncology and other areas where this pathway is dysregulated. The data and protocols presented in this guide offer a comprehensive resource for researchers working with this compound.

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